

Application Notes and Protocols: Purification and Characterization of Pinocampheol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

[Get Quote](#)

Introduction

Pinocampheol (IUPAC name: 2,6,6-Trimethylbicyclo[3.1.1]heptan-3-ol) is a bicyclic monoterpene alcohol of significant interest in synthetic organic chemistry and drug development, particularly as a chiral building block or precursor in stereoselective synthesis. These application notes provide detailed protocols for its purification and characterization, collating available data to support research and development activities.

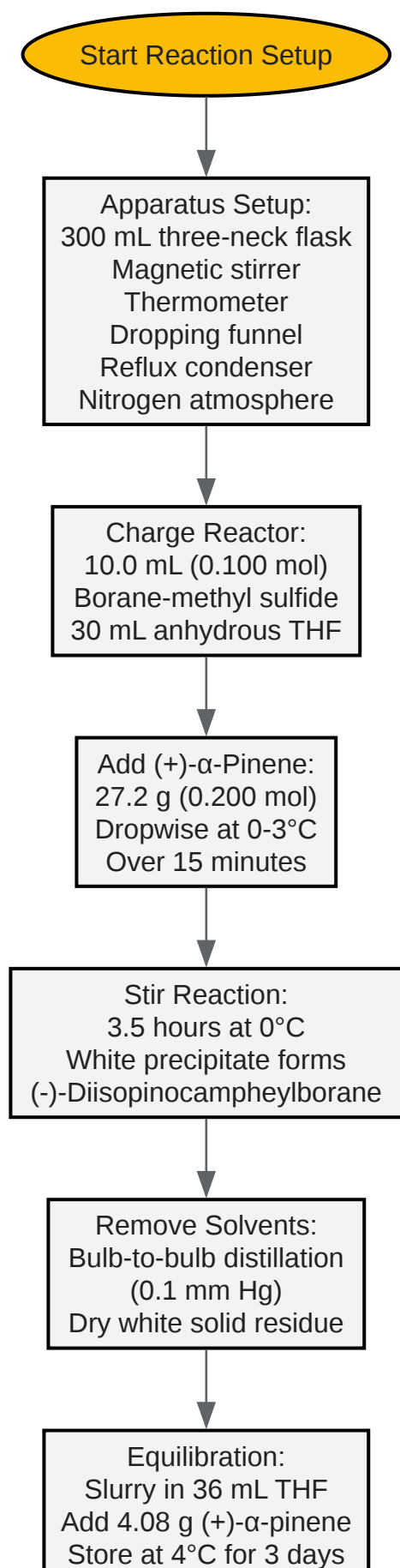
- **Chemical Formula:** C₁₀H₁₈O
- **Molecular Weight:** 154.25 g/mol [1]
- **IUPAC Standard InChI:** InChI=1S/C10H18O/c1-6-8-4-7(5-9(6)11)10(8,2)3/h6-9,11H,4-5H2,1-3H3 [1]
- **CAS Registry Number:** 1196-00-5 (for the [1R-(1 α ,2 β ,3 α ,5 α)]- stereoisomer) [2]

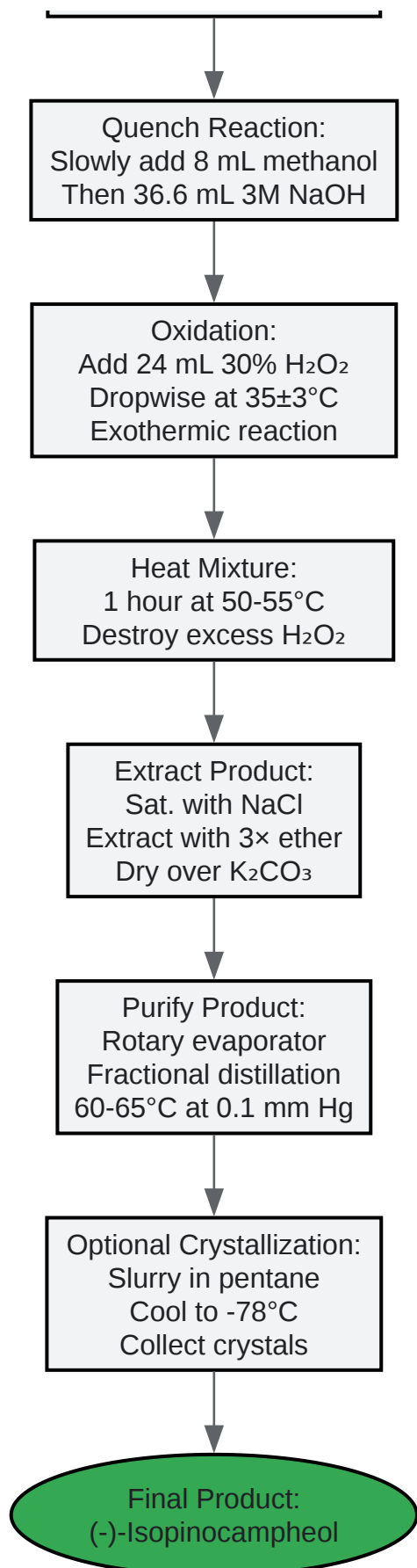
Experimental Protocols and Workflow

The most detailed available synthetic and purification procedure for (-)-isopinocampheol involves the hydroboration of (+)- α -pinene, followed by oxidation [2].

Graphical Workflow Summary

The diagram below illustrates the complete experimental workflow from reaction setup to final purification.





Click to download full resolution via product page

Detailed Procedural Notes

Apparatus Setup: Assemble a flame-dried 300 mL three-necked flask under nitrogen atmosphere, equipped with a magnetic stirrer, thermometer, pressure-equalizing dropping funnel with septum inlet adapter, and reflux condenser connected to a mineral oil bubbler to maintain a slight positive pressure of nitrogen [2].

Critical Steps and Safety Notes:

- **Moisture Sensitivity:** All reagents, including borane-methyl sulfide complex and anhydrous tetrahydrofuran, are extremely moisture-sensitive. Perform all transfers under a nitrogen atmosphere using syringe techniques [2].
- **Hydrogen Gas Evolution:** During methanolysis, a large amount of hydrogen gas is liberated. Add methanol slowly and vent hydrogen to an efficient fume hood [2].
- **Exothermic Oxidation:** The hydrogen peroxide addition is exothermic and can be vigorous. Maintain temperature at approximately 35°C by controlling the addition rate and using an ice-water bath for cooling [2].

Purification Methods and Characterization Data

Summary of Purification Methods and Outcomes

Table 1: Purification Methods and Characterization Data for (-)-*Isopinocampheol*

Purification Step	Conditions & Parameters	Yield & Physical Properties	Purity Assessment
Fractional Distillation	• 30-cm column packed with glass helices • Bath temperature: 60-65°C • Pressure: 0.1 mm Hg [2]	• Yield: 24.7 g (80%) • Physical state: Oil solidifying upon cooling • Boiling point: 60-65°C at 0.1 mm Hg [2]	• Purity: 97.5% by GC [2]
Recrystallization	• Solvent: Pentane (2.3 mL per 4.7 g crude) • Temperature: -78°C • Filtration: Cold filter [2]	• Recovery: 3.8 g from 4.7 g slurry • Melting point: 52-55°C [2]	• Purity: 99.2% by GC [2]
Chiral Purity Analysis	• Method: 200 MHz ¹ H NMR • Chiral		

shift reagent: Tris[3-heptafluoropropylhydroxymethylene)-d-camphorato] europium(III) • Sample: 30 mg alcohol + 40 mg reagent [2] | • Optical rotation: $[\alpha]^{19D} -34.3^\circ$ to -34.9° (c, 20 in ethanol) • Chemical shift: 7.5 ppm for O-H proton [2] | • Enantiomeric excess: >95% [2] |

Physicochemical Properties

Table 2: Physicochemical Properties of **Pinocampheol**

Property	Value / Description
Molecular Formula	C ₁₀ H ₁₈ O [1]
Molecular Weight	154.25 g/mol [1]
Structure	Bicyclo[3.1.1]heptan-3-ol derivative with three methyl substituents at positions 2,6,6 [2]
Stereochemistry	Multiple stereoisomers possible; specific stereochemistry noted as [1R-(1 α ,2 β ,3 α ,5 α)]- for (-)-isopinocampheol [2]
IUPAC Name	[1R-(1 α ,2 β ,3 α ,5 α)]-2,6,6-Trimethylbicyclo[3.1.1]heptan-3-ol [2]

Critical Methodological Notes

Process Optimization and Troubleshooting

- **Optical Purity Enhancement:** The equilibration step (slurrying the intermediate diisopinocampheylborane with additional (+)- α -pinene and storing at 4°C for 3 days) significantly improves the optical purity of the final product compared to earlier protocols [2].
- **Intermediate Utility:** The isolated (-)-diisopinocampheylborane intermediate is a valuable chiral reagent for asymmetric hydroboration reactions and can be utilized directly without further modification [2].

- **Crystallization Benefits:** While fractional distillation provides good yields, the additional recrystallization from pentane enhances purity from 97.5% to 99.2% by GC analysis, which may be critical for pharmaceutical applications [2].

Analytical Verification

The chiral purity assessment using europium-based chiral shift reagent in ^1H NMR spectroscopy provides a reliable method for determining enantiomeric excess. For racemic isopinocampheol, this method shows two broad singlets of equal intensity centered around δ 10.75 (separated by 0.15 ppm), attributable to the diastereomeric protons, while the (-)-enantiomer shows only one broad peak [2].

Applications and Significance

While isopinocampheol itself has limited direct applications, its synthetic utility lies primarily in its role as a precursor to the highly versatile chiral reagent (-)-diisopinocampheylborane [2]. This reagent has been widely used in asymmetric synthesis for the preparation of various chiral products, including pharmaceutical intermediates, where stereochemical control is critical [2].

The availability of a reliable purification protocol for (-)-isopinocampheol ensures consistent access to this important chiral pool material, facilitating its application in drug development and synthetic chemistry programs.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pinocampheol - the NIST WebBook [webbook.nist.gov]
2. (-)-isopinocampheol [orgsyn.org]

To cite this document: Smolecule. [Application Notes and Protocols: Purification and Characterization of Pinocampeol]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1899402#pinocampeol-purification-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com